

Spectroscopic Characterization of 4-Methylthiophen-3-amine: A Technical Guide

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Compound of Interest

Compound Name: 4-Methylthiophen-3-amine

CAS No.: 23967-97-7

Cat. No.: B1275424

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Abstract

This technical guide provides a detailed overview of the expected spectroscopic characteristics of **4-Methylthiophen-3-amine** (CAS No. 23967-97-7). Due to the limited availability of published experimental spectra for this specific compound, this document focuses on predicted spectroscopic data based on established principles of Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). For comparative analysis, experimental data for the closely related compound, Methyl 3-amino-4-methylthiophene-2-carboxylate, is also presented. This guide is intended to assist researchers in the identification, characterization, and quality control of **4-Methylthiophen-3-amine**.

Introduction

4-Methylthiophen-3-amine is a substituted thiophene derivative with potential applications in medicinal chemistry and materials science. Accurate spectroscopic characterization is crucial for its unambiguous identification and for ensuring its purity in various research and

development settings. This guide outlines the expected spectroscopic signatures of this compound and provides standardized protocols for data acquisition.

Predicted Spectroscopic Data of 4-Methylthiophen-3-amine

The following tables summarize the predicted spectroscopic data for **4-Methylthiophen-3-amine**. These predictions are based on the analysis of its chemical structure and comparison with similar compounds.

Predicted ^1H NMR Data

Table 1: Predicted ^1H NMR Chemical Shifts for **4-Methylthiophen-3-amine**

Protons	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-2	6.5 - 7.0	Doublet	2-3
H-5	6.0 - 6.5	Doublet	2-3
-NH ₂	3.5 - 5.0	Broad Singlet	-
-CH ₃	2.0 - 2.5	Singlet	-

Solvent: CDCl₃ or DMSO-d₆

Predicted ^{13}C NMR Data

Table 2: Predicted ^{13}C NMR Chemical Shifts for **4-Methylthiophen-3-amine**

Carbon Atom	Predicted Chemical Shift (δ , ppm)
C-2	115 - 125
C-3	140 - 150
C-4	120 - 130
C-5	110 - 120
-CH ₃	10 - 20

Solvent: CDCl₃ or DMSO-d₆

Predicted IR Data

Table 3: Predicted IR Absorption Bands for **4-Methylthiophen-3-amine**

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity	Description
N-H Stretch	3300 - 3500	Medium, Doublet	Primary Amine
C-H Stretch (aromatic)	3000 - 3100	Medium	Thiophene Ring
C-H Stretch (aliphatic)	2850 - 3000	Medium	Methyl Group
N-H Bend	1580 - 1650	Strong	Primary Amine
C=C Stretch	1400 - 1500	Medium	Thiophene Ring
C-N Stretch	1250 - 1350	Medium-Strong	Aryl Amine

Predicted Mass Spectrometry Data

Table 4: Predicted Mass-to-Charge Ratios (m/z) for **4-Methylthiophen-3-amine**

Ion	Predicted m/z	Description
[M] ⁺	113.04	Molecular Ion
[M-CH ₃] ⁺	98.02	Loss of a methyl radical
[M-NH ₂] ⁺	97.03	Loss of an amino radical

Spectroscopic Data of a Related Compound: Methyl 3-amino-4-methylthiophene-2-carboxylate

For reference, the following tables summarize the available spectroscopic data for Methyl 3-amino-4-methylthiophene-2-carboxylate (CAS No. 85006-31-1).[\[1\]](#)

¹H and ¹³C NMR Data

Specific ¹H and ¹³C NMR data for Methyl 3-amino-4-methylthiophene-2-carboxylate were not available in the searched resources. However, the synthesis and characterization of related N-acylhydrazone derivatives have been reported, confirming the general structure through NMR analysis.[\[2\]](#)

IR Data

While a specific IR spectrum for Methyl 3-amino-4-methylthiophene-2-carboxylate is mentioned in databases like PubChem, the detailed peak assignments are not provided.[\[1\]](#) The presence of the amine and ester functional groups would be expected to show characteristic N-H, C=O, and C-O stretching vibrations.

Mass Spectrometry Data

Table 5: GC-MS Data for Methyl 3-amino-4-methylthiophene-2-carboxylate[\[1\]](#)

Ion (m/z)	Relative Intensity
171	Base Peak (Molecular Ion)
140	High
139	High

Experimental Protocols

The following are generalized experimental protocols for acquiring the spectroscopic data discussed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a 5 mm NMR tube.
- **Instrumentation:** Utilize a 300 MHz or higher field NMR spectrometer.
- **^1H NMR Acquisition:**
 - Acquire a one-pulse proton spectrum.
 - Typical parameters: pulse angle of $30\text{-}45^\circ$, acquisition time of 2-4 seconds, relaxation delay of 1-5 seconds.
 - Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).
- **^{13}C NMR Acquisition:**
 - Acquire a proton-decoupled carbon spectrum.
 - Typical parameters: pulse angle of $45\text{-}90^\circ$, acquisition time of 1-2 seconds, relaxation delay of 2-5 seconds.
 - Reference the spectrum to the solvent peak.

Infrared (IR) Spectroscopy

- **Sample Preparation:**
 - Neat (for liquids): Place a drop of the sample between two KBr or NaCl plates.
 - ATR (for solids or liquids): Place a small amount of the sample directly on the ATR crystal.

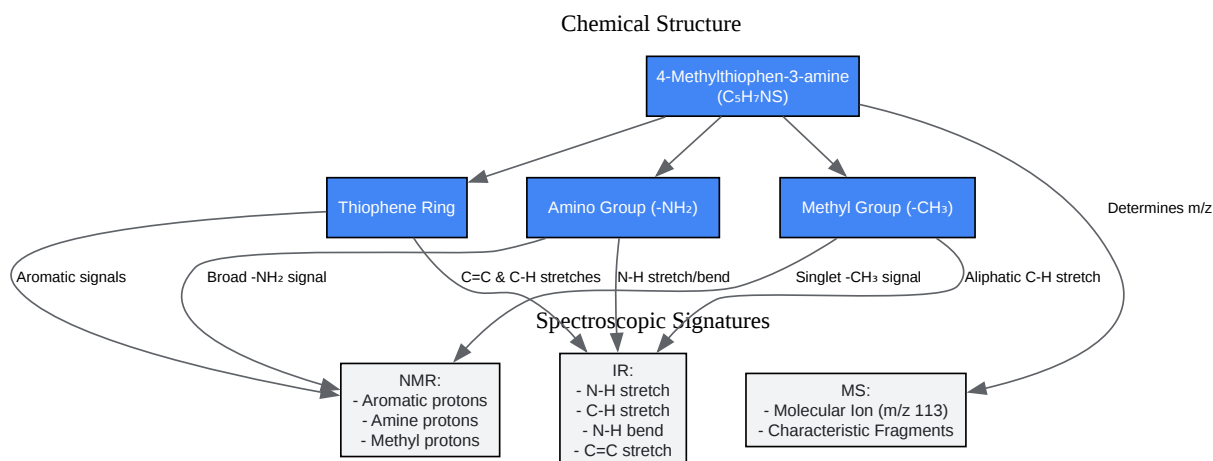
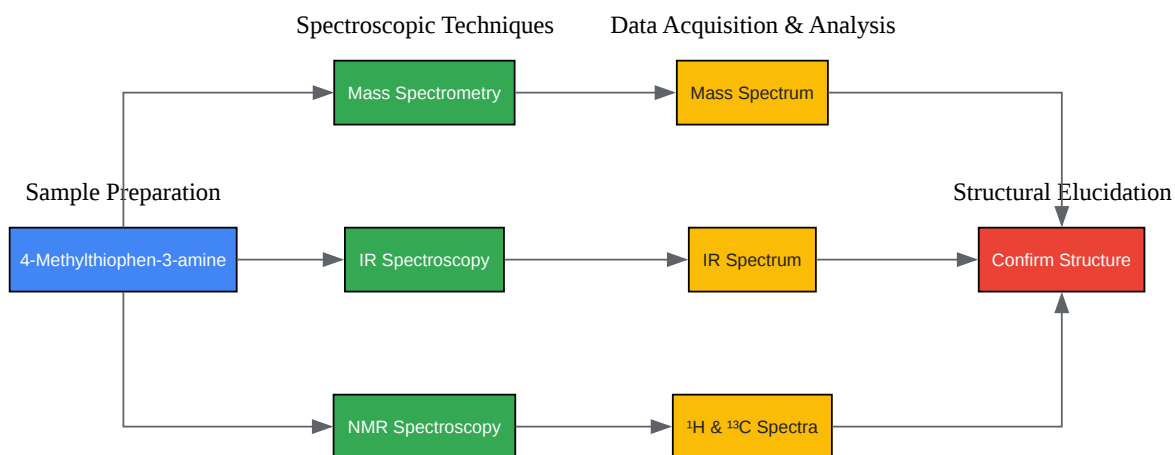
- KBr Pellet (for solids): Grind 1-2 mg of the sample with ~100 mg of dry KBr and press into a thin pellet.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Collect a background spectrum of the empty sample compartment or clean ATR crystal.
 - Collect the sample spectrum over a range of 4000-400 cm^{-1} .
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

Mass Spectrometry (MS)

- Sample Introduction: Introduce the sample via a suitable method such as direct infusion, or coupled with a separation technique like Gas Chromatography (GC) or Liquid Chromatography (LC).
- Ionization: Utilize an appropriate ionization technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- Mass Analysis: Scan a mass range appropriate for the expected molecular weight of the compound (e.g., m/z 50-300).
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

Visualization of Workflows

The following diagrams illustrate the logical workflow for spectroscopic analysis and the expected relationships between the structure of **4-Methylthiophen-3-amine** and its spectroscopic data.



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References

- 1. Methyl 3-amino-4-methylthiophene-2-carboxylate | C₇H₉NO₂S | CID 123584 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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